

# 2-(Benzyloxy)-5-chlorobenzoic acid molecular weight and formula

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## Compound of Interest

Compound Name: 2-(Benzyloxy)-5-chlorobenzoic acid

Cat. No.: B1274785

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## Technical Guide: 2-(Benzyloxy)-5-chlorobenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **2-(Benzyloxy)-5-chlorobenzoic acid**, a compound of interest in synthetic organic chemistry and potentially in the development of novel pharmaceutical agents. This document outlines its fundamental molecular characteristics and presents a generalized experimental workflow for its synthesis and purification.

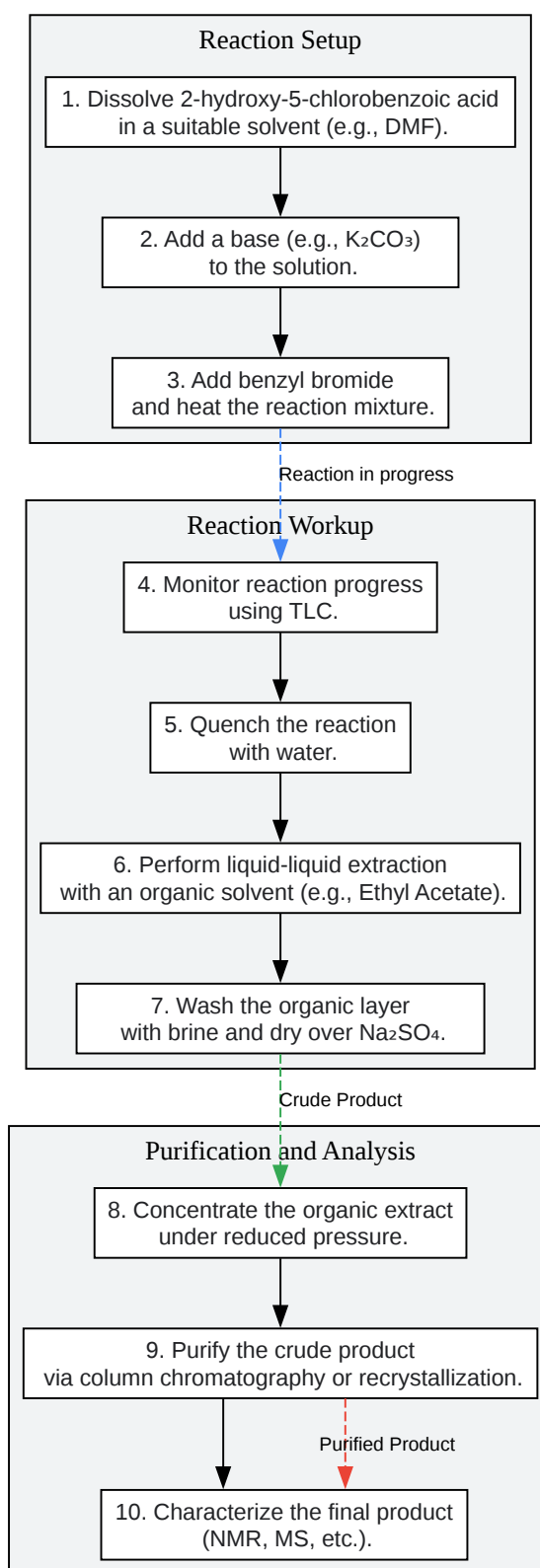
## Core Molecular Data

The essential physicochemical properties of **2-(Benzyloxy)-5-chlorobenzoic acid** are summarized in the table below. This data is critical for reaction planning, analytical method development, and interpretation of experimental results.

Property	Value	Citations
Molecular Formula	C <sub>14</sub> H <sub>11</sub> ClO <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	262.69 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Alternate Molecular Weight	262.688 g/mol	<a href="#">[2]</a> <a href="#">[5]</a>
CAS Number	52803-75-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Conceptual Experimental Workflow: Synthesis and Purification

The synthesis of **2-(Benzyloxy)-5-chlorobenzoic acid** can be conceptualized as a multi-step process typical for the preparation of substituted aromatic compounds. The following diagram illustrates a logical workflow, from the initial reaction to the isolation of the final, purified product. This process is representative and may be adapted based on specific laboratory conditions and available starting materials.



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Caption: A generalized workflow for the synthesis, workup, and purification of **2-(Benzyloxy)-5-chlorobenzoic acid**.

## Experimental Protocols

While a specific, detailed protocol for the synthesis of **2-(Benzyloxy)-5-chlorobenzoic acid** is not provided in the search results, a general procedure can be inferred from standard organic chemistry techniques for similar compounds. The following is a representative, hypothetical protocol based on the synthesis of related molecules.

Objective: To synthesize **2-(Benzyloxy)-5-chlorobenzoic acid** from 2-hydroxy-5-chlorobenzoic acid and benzyl bromide.

Materials:

- 2-hydroxy-5-chlorobenzoic acid
- Benzyl bromide
- Potassium carbonate ( $K_2CO_3$ )
- Dimethylformamide (DMF)
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate ( $Na_2SO_4$ )
- Deionized water
- Thin Layer Chromatography (TLC) plates (silica gel)
- Solvents for chromatography (e.g., hexane/ethyl acetate mixture)

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve 2-hydroxy-5-chlorobenzoic acid in DMF. Add potassium carbonate to the solution and stir the mixture.
- **Addition of Reagent:** Add benzyl bromide to the reaction mixture.
- **Reaction:** Heat the mixture (e.g., to 60-80 °C) and monitor the reaction progress by TLC.
- **Workup:** Once the reaction is complete, cool the mixture to room temperature and add water.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with ethyl acetate.
- **Washing:** Wash the combined organic layers with brine.
- **Drying:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by column chromatography on silica gel or by recrystallization to yield pure **2-(Benzyloxy)-5-chlorobenzoic acid**.
- **Analysis:** Characterize the final product using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) to confirm its identity and purity.

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## References

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